

Quinapril-d5: A Comprehensive Technical Guide to its Certificate of Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Quinapril-d5

Cat. No.: B15577063

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed examination of the Certificate of Analysis (CoA) for **Quinapril-d5**, a deuterated analog of the angiotensin-converting enzyme (ACE) inhibitor, Quinapril. This document is designed to assist researchers, scientists, and drug development professionals in understanding the critical quality attributes and analytical methodologies associated with this stable isotope-labeled internal standard.

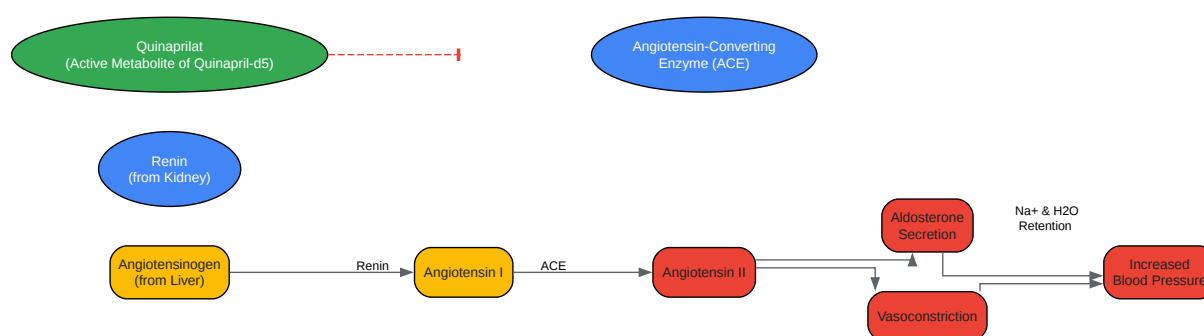
Introduction to Quinapril-d5

Quinapril is a prodrug that is converted in the body to its active metabolite, quinaprilat, a potent inhibitor of the angiotensin-converting enzyme (ACE).[1][2] By inhibiting ACE, quinaprilat prevents the conversion of angiotensin I to angiotensin II, a potent vasoconstrictor, thereby lowering blood pressure.[3][4][5] Quinapril is widely used in the treatment of hypertension and heart failure.[2][4]

Quinapril-d5 is a stable isotope-labeled version of Quinapril, where five hydrogen atoms have been replaced by deuterium. This isotopic labeling makes it an ideal internal standard for quantitative bioanalytical studies using mass spectrometry, such as liquid chromatography-mass spectrometry (LC-MS).[6] Its near-identical physicochemical properties to Quinapril ensure it behaves similarly during sample extraction, chromatography, and ionization, while its distinct mass allows for its differentiation from the unlabeled analyte.[6]

Mechanism of Action: The Renin-Angiotensin-Aldosterone System (RAAS)

Quinapril exerts its therapeutic effect by modulating the Renin-Angiotensin-Aldosterone System (RAAS), a critical regulator of blood pressure and cardiovascular function.[3][7] The drug, after its conversion to quinaprilat, competitively inhibits ACE.[3] This inhibition disrupts the conversion of angiotensin I to angiotensin II. The reduction in angiotensin II levels leads to vasodilation, reduced aldosterone secretion, and a decrease in sodium and water retention, ultimately resulting in lower blood pressure.[3][5]



[Click to download full resolution via product page](#)

Quinapril's inhibitory action on the Renin-Angiotensin-Aldosterone System.

Certificate of Analysis: A Representative Example

The following sections provide a representative Certificate of Analysis for **Quinapril-d5**. The data presented is based on typical specifications for high-purity deuterated internal standards used in pharmaceutical analysis.

Product Identification

Parameter	Specification
Product Name	Quinapril-d5
Chemical Name	(3S)-2-[(2S)-2-[[[(2S)-1-ethoxy-1-oxo-4-(phenyl-d5)-butan-2-yl]amino]propanoyl]-1,2,3,4-tetrahydroisoquinoline-3-carboxylic acid
CAS Number	1279029-79-6
Molecular Formula	C ₂₅ H ₂₅ D ₅ N ₂ O ₅
Molecular Weight	443.55 g/mol
Structure	(A chemical structure image would be present here)

Quantitative Data Summary

The following tables summarize the typical quantitative data found on a **Quinapril-d5** CoA.

Table 1: Purity and Isotopic Enrichment

Test	Method	Result
Chemical Purity	HPLC-UV	≥ 99.5%
Isotopic Purity	LC-MS/MS	≥ 99% Deuterated Forms (d ₁ -d ₅)
Deuterium Enrichment	Mass Spectrometry	≥ 98 atom % D

Table 2: Residual Solvents and Impurities

Test	Method	Result
Residual Solvents	GC-MS	Meets USP <467> limits
Heavy Metals	ICP-MS	≤ 10 ppm
Water Content	Karl Fischer	≤ 0.5%
Related Substances	HPLC-UV	≤ 0.5%

Experimental Protocols

This section details the methodologies for the key experiments cited in the Certificate of Analysis.

High-Performance Liquid Chromatography (HPLC) for Chemical Purity

Objective: To determine the chemical purity of **Quinapril-d5** and quantify any related substances.

Instrumentation:

- HPLC system with a UV detector
- Column: C18, 4.6 x 150 mm, 5 µm particle size
- Autosampler and data acquisition software

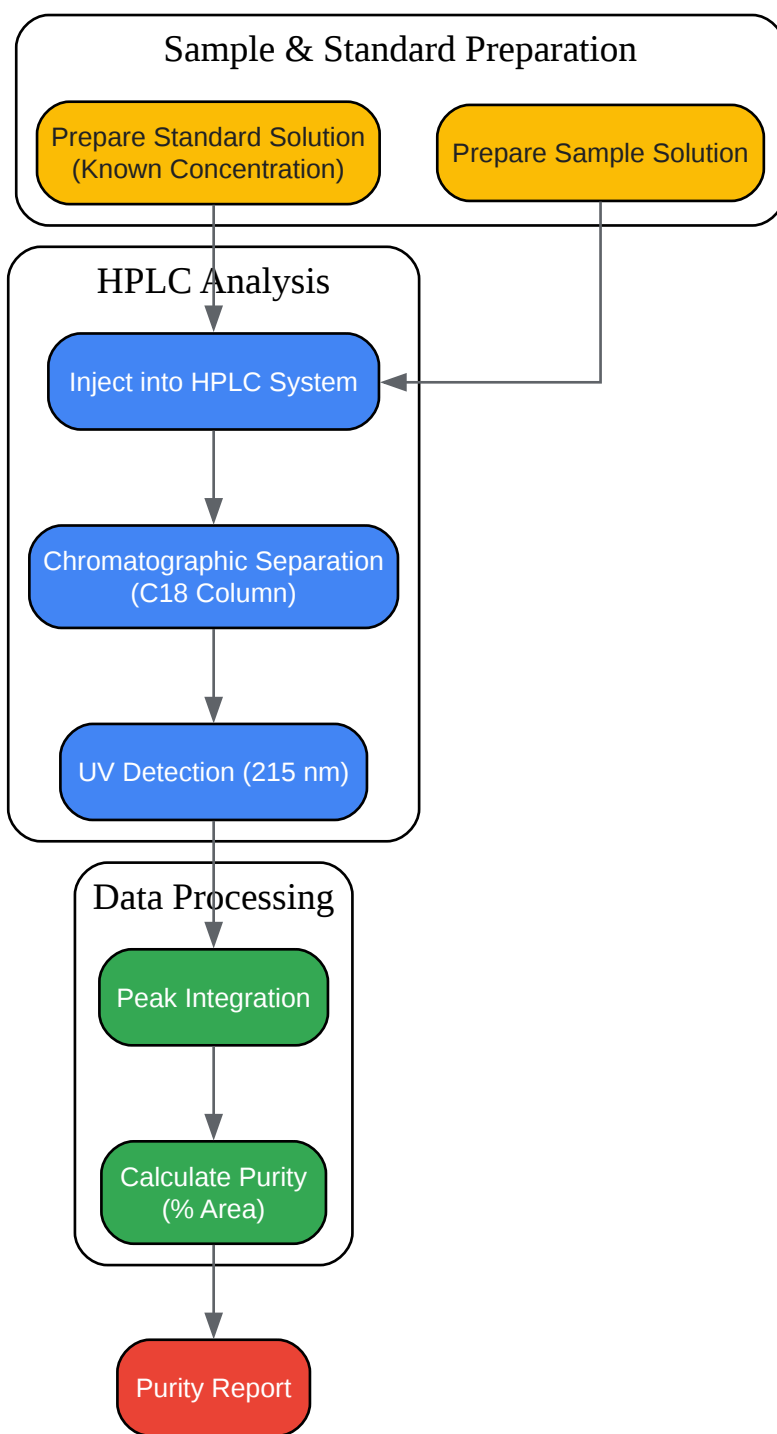
Chromatographic Conditions:

- Mobile Phase: A gradient of Acetonitrile and a phosphate buffer (pH 2.5). A typical gradient could be starting from 30% Acetonitrile and increasing to 70% over 15 minutes.
- Flow Rate: 1.0 mL/min
- Column Temperature: 30 °C
- Detection Wavelength: 215 nm

- Injection Volume: 10 μ L

Procedure:

- Standard Preparation: A standard solution of **Quinapril-d5** is prepared in the mobile phase at a known concentration (e.g., 1 mg/mL).
- Sample Preparation: A sample solution of the **Quinapril-d5** batch is prepared at the same concentration as the standard.
- Analysis: The standard and sample solutions are injected into the HPLC system.
- Calculation: The purity is calculated by comparing the peak area of the main **Quinapril-d5** peak to the total area of all peaks in the chromatogram.



[Click to download full resolution via product page](#)

Workflow for determining the chemical purity of **Quinapril-d5** by HPLC.

Mass Spectrometry (MS) for Isotopic Purity and Enrichment

Objective: To confirm the isotopic distribution and determine the deuterium enrichment of **Quinapril-d5**.

Instrumentation:

- Liquid Chromatography system coupled to a Tandem Mass Spectrometer (LC-MS/MS)
- Electrospray Ionization (ESI) source

Analytical Conditions:

- Ionization Mode: Positive ESI
- Scan Mode: Full scan and Selected Ion Monitoring (SIM) or Multiple Reaction Monitoring (MRM)
- Mass Range: m/z 400-500 for full scan analysis

Procedure:

- Sample Preparation: A dilute solution of **Quinapril-d5** is prepared in a suitable solvent (e.g., methanol with 0.1% formic acid).
- Infusion or Injection: The sample is either directly infused into the mass spectrometer or injected via the LC system.
- Data Acquisition:
 - A full scan analysis is performed to observe the mass distribution of the deuterated species (d_0 to d_5).
 - The relative intensities of the molecular ions corresponding to unlabeled Quinapril (d_0) and the deuterated variants (d_1 , d_2 , d_3 , d_4 , d_5) are measured.
- Calculation:
 - Isotopic Purity: The percentage of the sum of the deuterated forms (d_1 - d_5) relative to the total of all forms (d_0 - d_5) is calculated.

- Deuterium Enrichment: The atom percent of deuterium is calculated based on the weighted average of the isotopic distribution.

Nuclear Magnetic Resonance (^1H NMR) Spectroscopy for Structural Confirmation

Objective: To confirm the chemical structure of **Quinapril-d5** and verify the positions of deuterium labeling.

Instrumentation:

- NMR Spectrometer (e.g., 400 MHz or higher)

Experimental Parameters:

- Solvent: Chloroform-d (CDCl_3) or Dimethyl sulfoxide-d₆ (DMSO-d_6)
- Reference: Tetramethylsilane (TMS) at 0.00 ppm
- Experiment: Standard ^1H NMR

Procedure:

- Sample Preparation: A small amount of **Quinapril-d5** is dissolved in the deuterated NMR solvent.
- Data Acquisition: The ^1H NMR spectrum is acquired.
- Spectral Interpretation: The spectrum is compared to that of an authentic standard of unlabeled Quinapril. The absence or significant reduction in the signal intensity of the protons corresponding to the phenyl ring protons confirms the successful deuteration at these positions. The remaining signals in the spectrum should be consistent with the structure of the Quinapril molecule.

Conclusion

The Certificate of Analysis for **Quinapril-d5** provides essential information for its use as a reliable internal standard in quantitative analytical methods. By carefully reviewing the identity,

purity, isotopic enrichment, and the methodologies used to determine these parameters, researchers can ensure the accuracy and reproducibility of their experimental results. This technical guide serves as a comprehensive resource for understanding the critical aspects of a **Quinapril-d5** CoA, thereby supporting its effective implementation in drug development and research.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2024.sci-hub.ru [2024.sci-hub.ru]
- 2. Quinapril - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 3. grokipedia.com [grokipedia.com]
- 4. Quinapril - Wikipedia [en.wikipedia.org]
- 5. What is the mechanism of Quinapril Hydrochloride? [synapse.patsnap.com]
- 6. benchchem.com [benchchem.com]
- 7. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Quinapril-d5: A Comprehensive Technical Guide to its Certificate of Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15577063#quinapril-d5-certificate-of-analysis-explained]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com